

# A Comparative Guide: 4-Hydroxyphenyl diphenyl phosphate vs. Brominated Flame Retardants

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## Compound of Interest

Compound Name: 4-Hydroxyphenyl diphenyl  
phosphate

Cat. No.: B2658905

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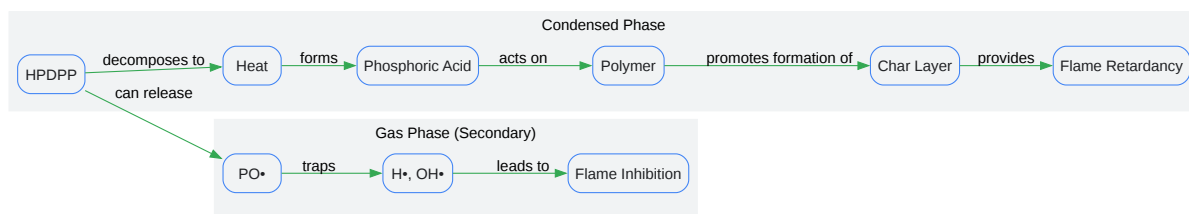
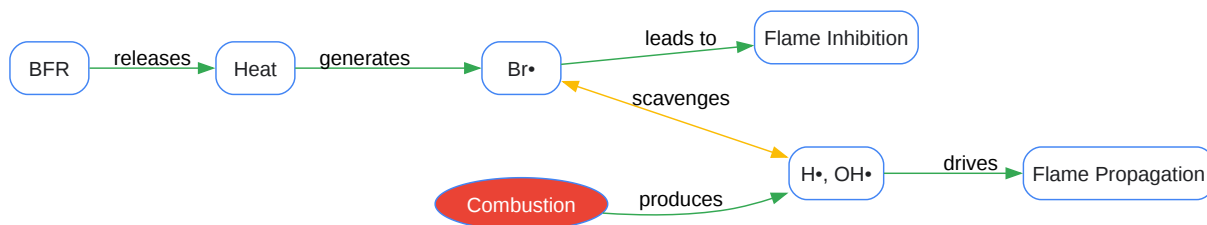
This guide provides an objective comparison of the efficacy of **4-Hydroxyphenyl diphenyl phosphate** (HPDPP), a halogen-free organophosphorus flame retardant, and traditional brominated flame retardants (BFRs). This comparison is supported by experimental data from peer-reviewed studies to assist in the informed selection of flame retardant materials for research and development applications.

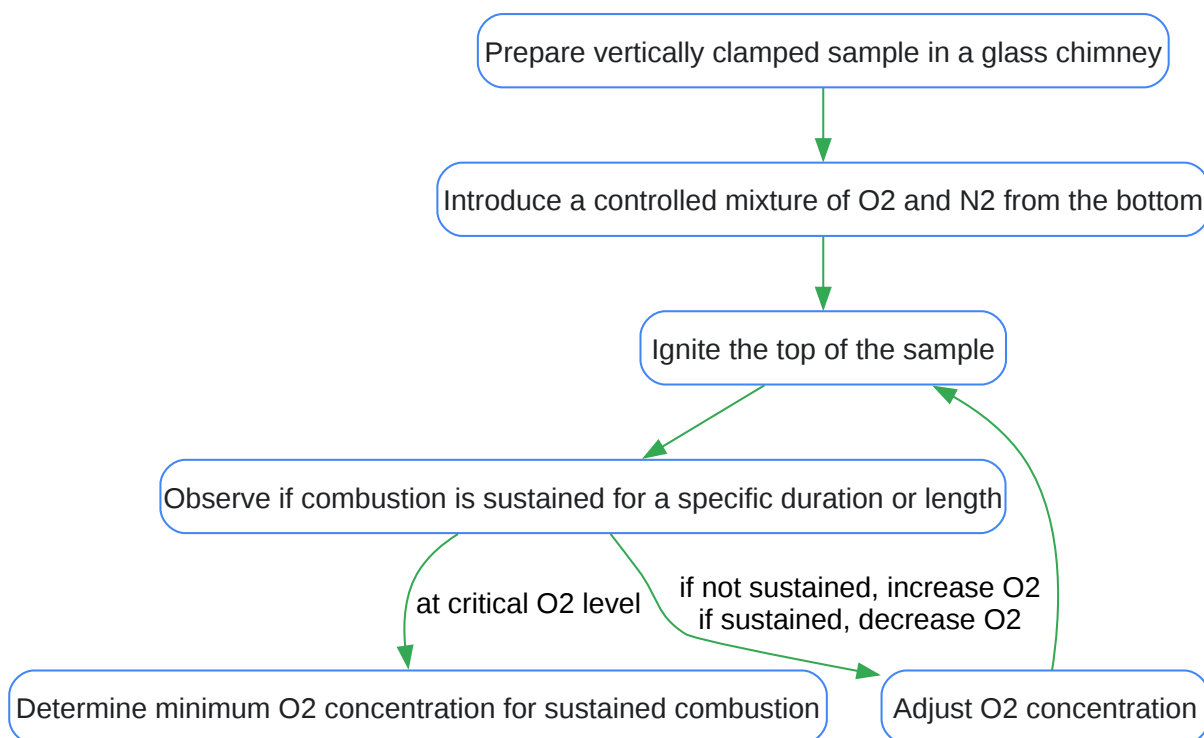
## Mechanisms of Flame Retardancy

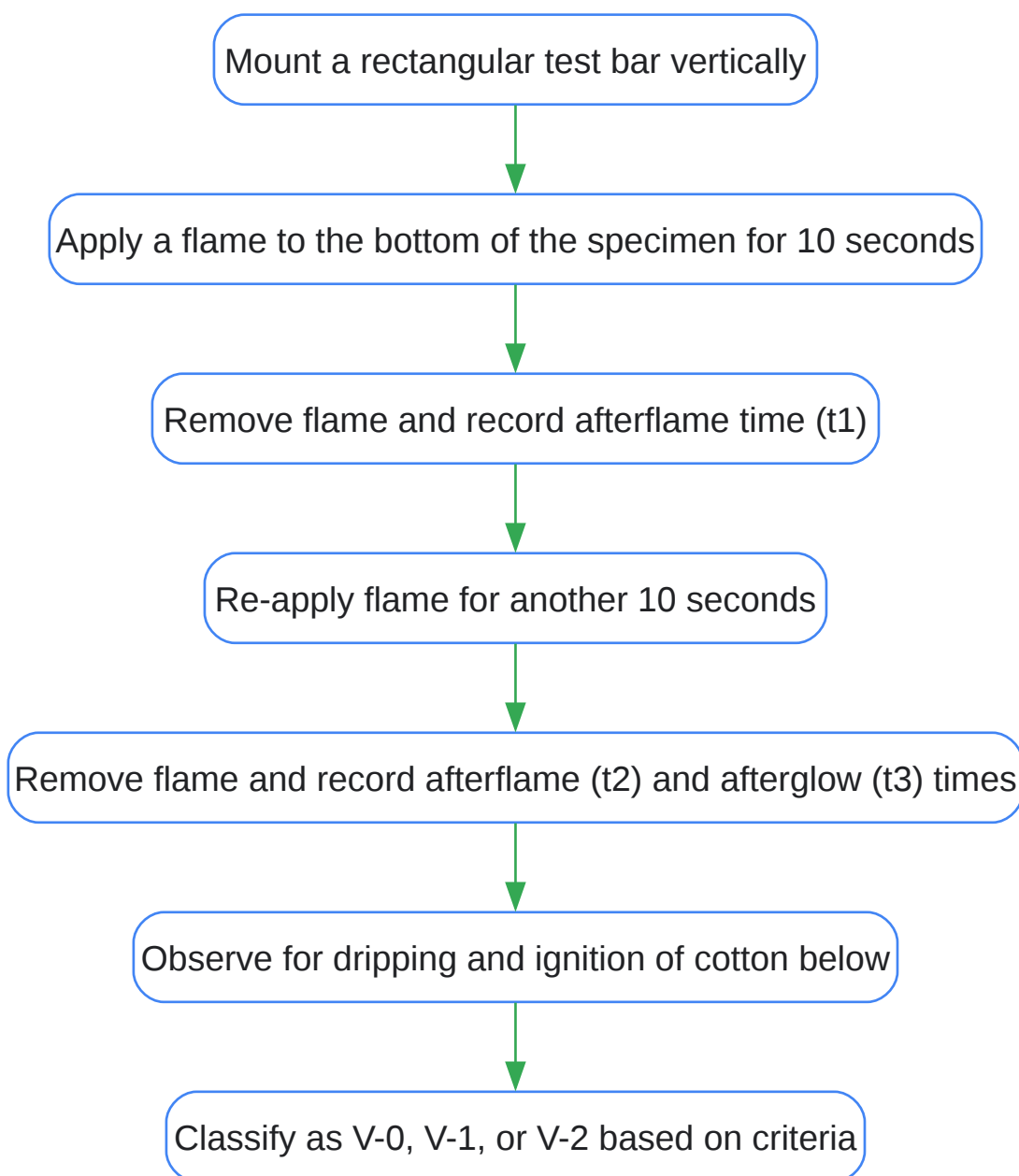
The fundamental difference in the mode of action between HPDPP and BFRs lies in the phase in which they interrupt the combustion cycle. BFRs primarily act in the gas phase, while organophosphorus flame retardants like HPDPP predominantly exert their effect in the condensed (solid) phase.

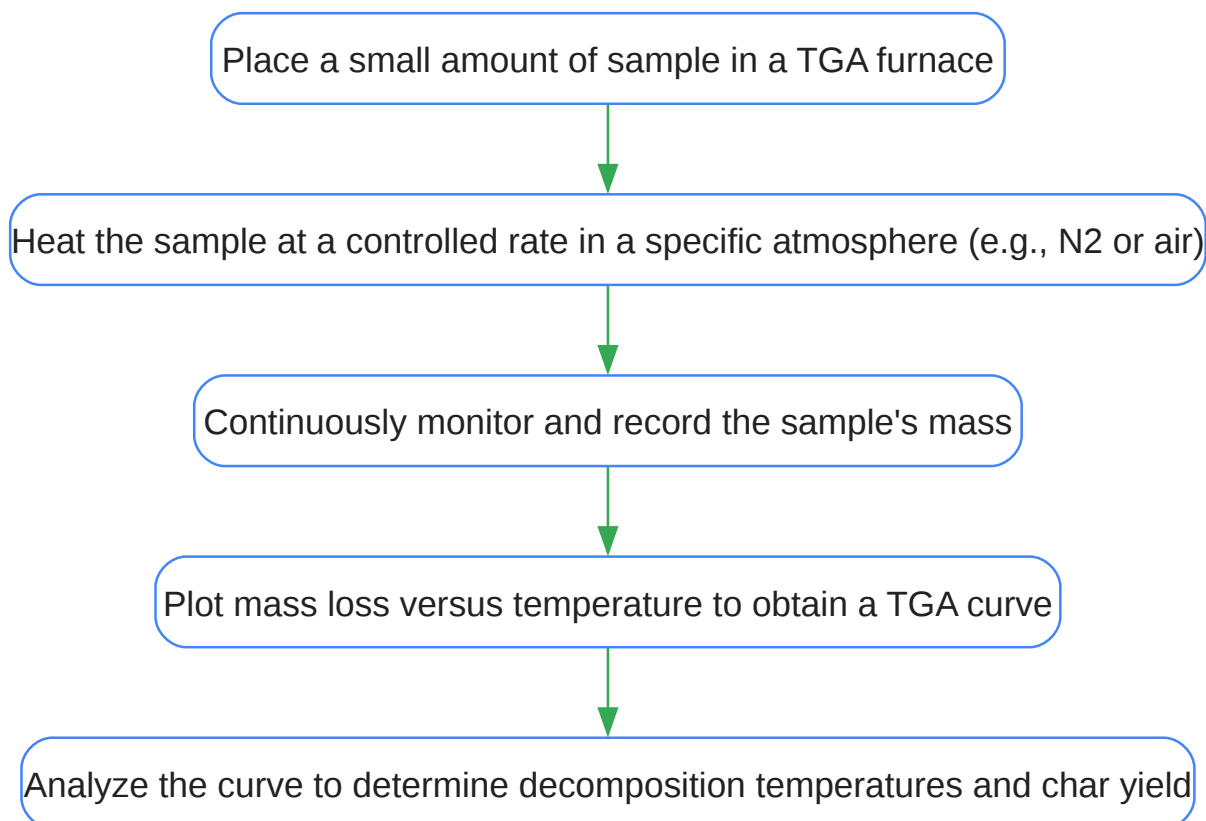
### Brominated Flame Retardants (BFRs): Gas-Phase Inhibition

BFRs interfere with the combustion process in the gas phase. Upon heating, they release bromine radicals ( $\text{Br}\cdot$ ) which scavenge the high-energy free radicals ( $\text{H}\cdot$  and  $\text{OH}\cdot$ ) that propagate the fire. This process cools the system and reduces the concentration of flammable gases.









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